

A Comprehensive Technical Guide to 4-Cyanophenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 4-Cyanophenylhydrazine
Hydrochloride

Cat. No.: B143474

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 2863-98-1

This technical guide provides an in-depth overview of **4-Cyanophenylhydrazine Hydrochloride**, a key intermediate in various chemical syntheses. The information presented herein is intended to support researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical and Physical Properties

4-Cyanophenylhydrazine Hydrochloride is a pale orange to brown powder.[1][2] It is a vital building block in the creation of more complex molecules across pharmaceuticals, agrochemicals, and dyestuffs.[3][4] Its chemical structure, featuring a phenylhydrazine group attached to a cyanobenzene ring, makes it a reactive and valuable synthon.[4]

Property	Value	Citations
CAS Number	2863-98-1	[5] [6] [7]
Molecular Formula	C ₇ H ₈ ClN ₃	[1] [6]
Molecular Weight	169.61 g/mol	[1] [6] [8]
Appearance	Pale orange to brown powder	[1] [2] [9]
Melting Point	241-244 °C (decomposes)	[1] [2] [8]
Solubility	Soluble in methanol	[1] [6] [9]
¹ H NMR (DMSO-d ₆)	δ 10.50 (3H, br s), 9.10 (1H, br s), 7.71 (2H, d), 7.03 (2H, d)	[5]
InChI	1S/C7H7N3.ClH/c8-5-6-1-3-7(10-9)4-2-6;/h1-4,10H,9H2;1H	[8]
Canonical SMILES	C1=CC(=CC=C1C#N)NN.Cl	[10]

Experimental Protocols

Synthesis of 4-Cyanophenylhydrazine Hydrochloride

A standard and effective method for the synthesis of **4-Cyanophenylhydrazine Hydrochloride** involves the diazotization of 4-aminobenzonitrile followed by reduction.[\[9\]](#)[\[11\]](#)

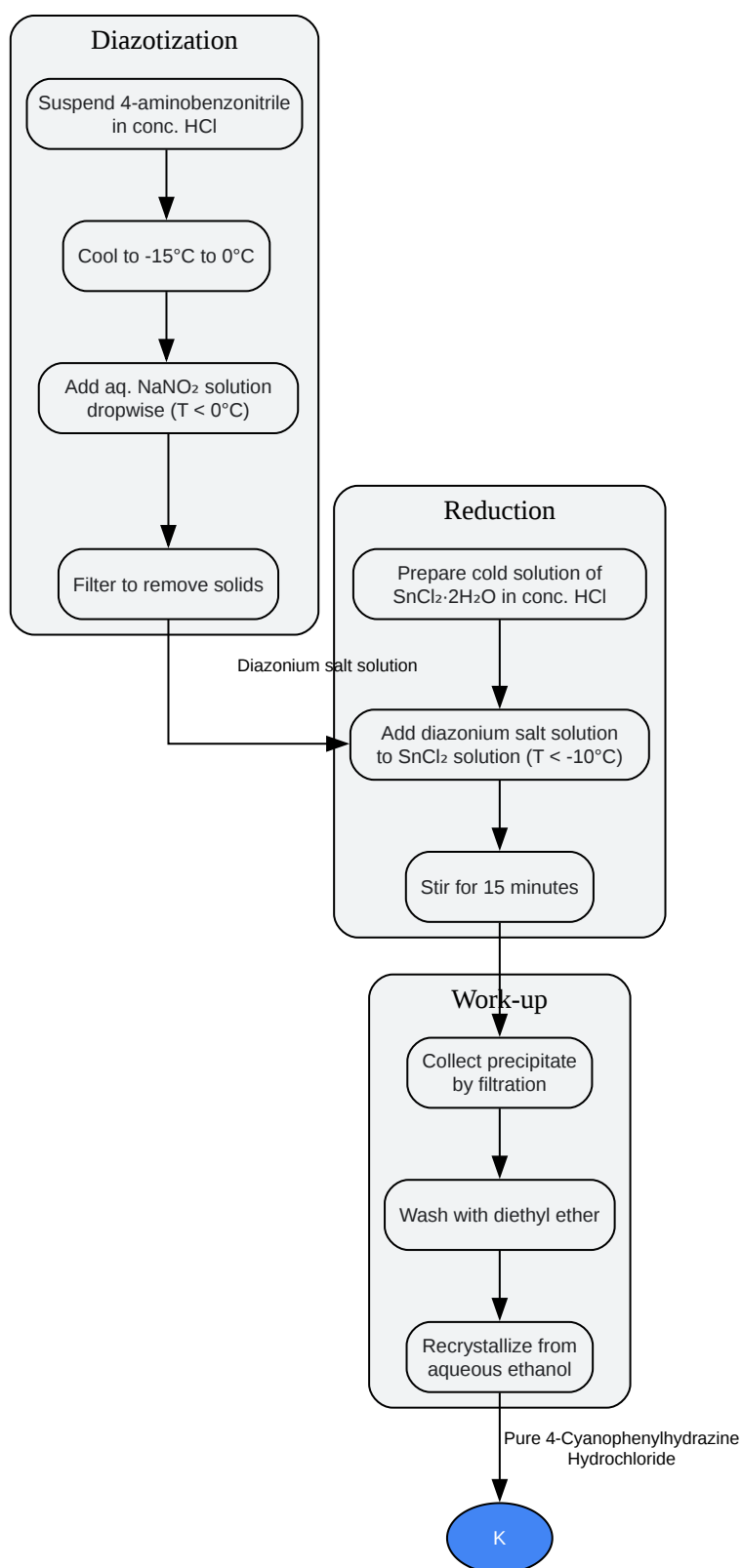
Materials:

- 4-aminobenzonitrile
- Concentrated hydrochloric acid
- Sodium nitrite
- Tin(II) chloride dihydrate
- Water

- Diethyl ether
- Ethanol

Procedure:

- Prepare a suspension of 4-aminobenzonitrile (50 g, 423 mmol) in concentrated hydrochloric acid (550 mL).[\[5\]](#)[\[9\]](#)
- Cool the suspension to between -15 °C and 0 °C using an ice-salt bath.[\[5\]](#)[\[9\]](#)
- Slowly add a pre-cooled aqueous solution of sodium nitrite (31.5 g, 457 mmol in 200 mL of water) dropwise to the suspension, maintaining the temperature below 0 °C.[\[5\]](#)[\[9\]](#)
- Once the addition is complete, quickly filter the reaction mixture to remove any solids.[\[5\]](#)
- In a separate flask, prepare a solution of tin(II) chloride dihydrate (477 g, 2.1 mol) in concentrated hydrochloric acid (370 mL) and cool it to -20 °C.[\[5\]](#)
- Add the filtered diazonium salt solution portionwise to the cold tin(II) chloride solution, ensuring the temperature remains below -10 °C.[\[5\]](#)
- Stir the resulting mixture for an additional 15 minutes at a temperature between -10 °C and 0 °C.[\[5\]](#)
- Collect the resulting white precipitate by filtration.[\[5\]](#)[\[9\]](#)
- Wash the precipitate with diethyl ether (4 x 250 mL).[\[5\]](#)
- The crude product can be recrystallized from aqueous ethanol to yield pure **4-Cyanophenylhydrazine Hydrochloride**.[\[9\]](#)



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Figure 1: Synthesis workflow for **4-Cyanophenylhydrazine Hydrochloride**.

General Procedure for Hydrazone Synthesis

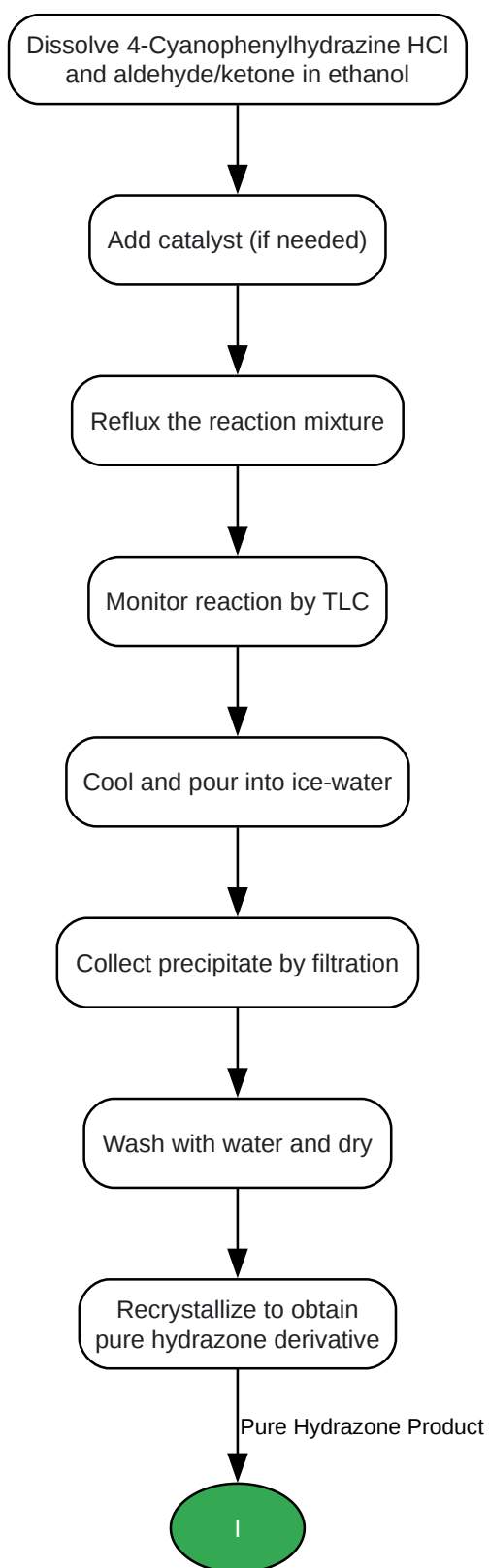
4-Cyanophenylhydrazine Hydrochloride is a key reagent in the synthesis of hydrazone derivatives, which are significant in medicinal chemistry.^[11] The general procedure involves a condensation reaction with an aldehyde or ketone.

Materials:

- **4-Cyanophenylhydrazine Hydrochloride**
- Aldehyde or ketone
- Ethanol or other suitable solvent
- Catalytic amount of acid or base (e.g., piperidine) if necessary

Procedure:

- Dissolve **4-Cyanophenylhydrazine Hydrochloride** in ethanol.
- Add the desired aldehyde or ketone to the solution.
- If required, add a catalytic amount of an acid or base.
- Reflux the reaction mixture for a specified time (typically 1-4 hours).
- Monitor the reaction progress by thin-layer chromatography.
- Upon completion, cool the reaction mixture and pour it into an ice-water mixture.
- Collect the precipitated solid by filtration.
- Wash the solid with water and dry.
- The crude product can be purified by recrystallization from an appropriate solvent.



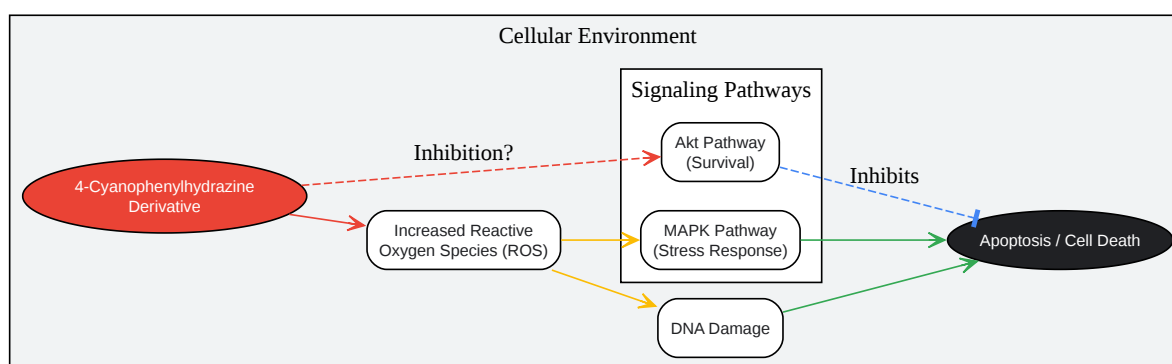
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Figure 2: General workflow for hydrazone synthesis.

Applications in Drug Development and Potential Signaling Pathways

Derivatives of 4-Cyanophenylhydrazine are of significant interest in drug development. For instance, they are used in the synthesis of dual aromatase-sulfatase inhibitors for hormone-dependent cancers.[11] Furthermore, research into structurally related hydrazine compounds suggests a mechanism of action involving the induction of oxidative stress.[11]

This proposed mechanism involves an increase in reactive oxygen species (ROS) within cells, leading to DNA damage and subsequent cell death.[11] The effects of these compounds can often be mitigated by ROS scavengers, confirming the role of oxidative stress.[11] It is also plausible that these derivatives could influence key cellular signaling pathways such as the Akt and MAPK pathways, which are involved in cell survival and apoptosis.[11]



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Figure 3: Plausible signaling pathway for the biological activity of 4-Cyanophenylhydrazine derivatives.

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **4-Cyanophenylhydrazine Hydrochloride** and its derivatives. A reverse-phase HPLC method

can be developed for purity assessment and quantification.

Example HPLC Conditions (for related compounds):

- Column: C18 column (e.g., Waters X-Bridge C18)[12]
- Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium dihydrogen phosphate) and an organic solvent (e.g., methanol or acetonitrile).[12]
- Detection: UV detection at an appropriate wavelength (e.g., 360 nm after derivatization).
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: Maintained at a constant temperature (e.g., 30 °C).

Method validation should be performed according to ICH guidelines, assessing parameters such as linearity, limit of detection (LOD), limit of quantification (LOQ), precision, accuracy, and robustness.[12]

Safety Information

4-Cyanophenylhydrazine Hydrochloride is harmful if swallowed, in contact with skin, or if inhaled.[8] It causes skin and serious eye irritation.[8] It may also cause respiratory irritation.[10] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound.[8] Work should be conducted in a well-ventilated area.

This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. Always refer to the relevant Safety Data Sheet (SDS) before handling any chemical.

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